

Section 1: Chemical Identity and Nomenclature

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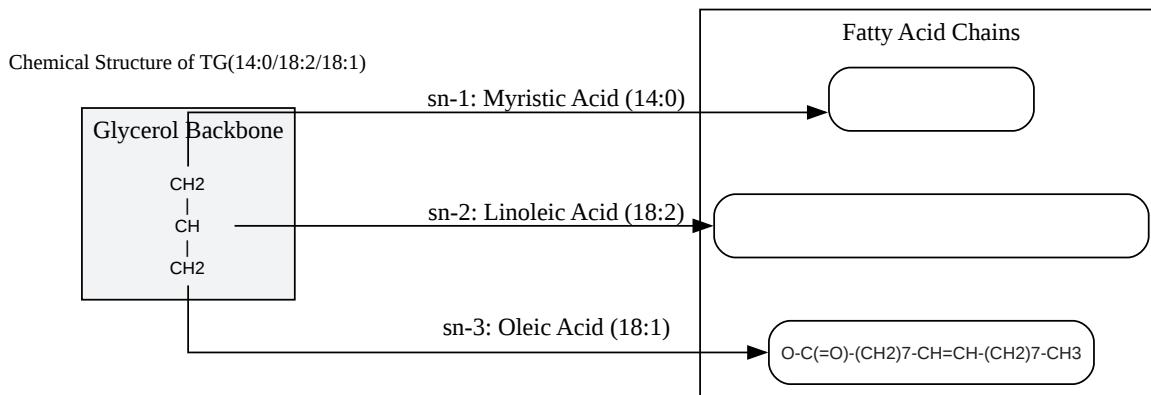
Compound of Interest

Compound Name:	1-Myristoyl-2-Linoleoyl-3-Oleoyl- rac-glycerol
Cat. No.:	B3026064

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1.1 Chemical Structure

TG(14:0/18:2/18:1) is a mixed-acid triacylglycerol. This signifies that a central glycerol backbone is esterified with three different fatty acids: myristic acid (14:0), linoleic acid (18:2), and oleic acid (18:1) at the sn-1, sn-2, and sn-3 positions, respectively[1][2].



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Caption: Chemical Structure of TG(14:0/18:2/18:1)

1.2 CAS Number and Synonyms

The Chemical Abstracts Service (CAS) number for TG(14:0/18:2/18:1) provides a unique identifier for this specific chemical substance.

Identifier	Value
CAS Number	108961-58-6 [1] [2] [3]
Synonyms	1-Myristoyl-2-Linoleoyl-3-Oleoyl-rac-glycerol [1] [2] [3] , 1-Myristin-2-Linolein-3-Olein [1] [2] [4] , TG(14:0/18:2/18:1) [1] [2] [4]
Formal Name	9Z,12Z-octadecadienoic acid, 1-[[[(9Z)-1-oxo-9-octadecen-1-yl]oxy]methyl]-2-[(1-oxotetradecyl)oxy]ethyl ester [1] [2]

1.3 Physicochemical Properties

A summary of the key physicochemical properties of TG(14:0/18:2/18:1) is presented below. These properties are crucial for its handling, storage, and analysis.

Property	Value	Source
Molecular Formula	C ₅₃ H ₉₆ O ₆	[1] [3]
Molecular Weight	829.3 g/mol	[1] [3]
Appearance	Solution in ethanol	[1] [2] [3]
Purity	≥98%	[2] [3]
Solubility	DMF: 10 mg/ml, Ethanol: 10 mg/ml, Ethanol:PBS (pH 7.2) (1:1): 0.5 mg/ml	[1]
Storage	-20°C	[5]

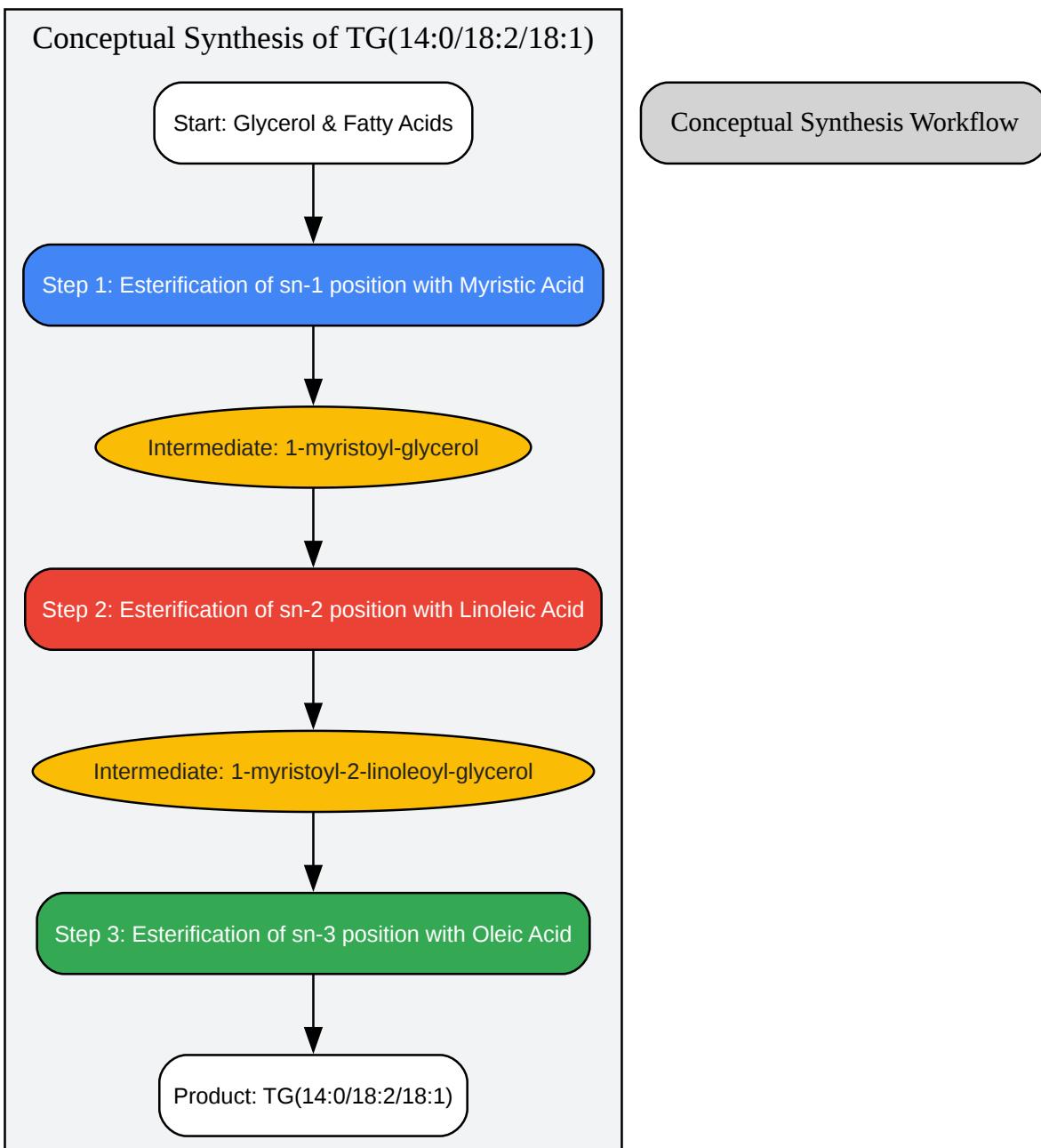
Section 2: Synthesis and Purification

The synthesis of mixed-acid triglycerides like TG(14:0/18:2/18:1) requires a controlled, stepwise approach to ensure the correct placement of each fatty acid on the glycerol

backbone.

2.1 Synthesis Strategy: A Conceptual Workflow

The synthesis of specific mixed-acid triglycerides is typically achieved through the esterification of glycerol with the desired fatty acids.^{[6][7]} This process can be catalyzed by either chemical agents or enzymes, such as lipases, which offer greater specificity.^[6] A general, conceptual workflow for the synthesis is outlined below.



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Caption: Conceptual Synthesis Workflow

2.2 Purification Methodologies

Following synthesis, the crude product is a mixture of the desired triglyceride, unreacted starting materials, and byproducts. Purification is essential to isolate TG(14:0/18:2/18:1) with high purity. Common methods for triglyceride purification include:

- **Chromatography:** High-performance liquid chromatography (HPLC) is a powerful technique for separating complex lipid mixtures.^[8] Normal-phase and reversed-phase HPLC can be employed to resolve triglycerides based on their polarity.^[8] Preparative thin-layer chromatography (TLC) and column chromatography are also viable options for purification.^[8]
- **Membrane Filtration:** Ultrafiltration can be used to separate triglycerides from smaller molecules, such as unreacted fatty acids and glycerol.^[9] This method is particularly useful for large-scale purification.^[9]

Section 3: Biological Significance and Applications

3.1 Biological Role

Triglycerides are the primary form of energy storage in animals.^[10] They are stored in adipose tissue and can be hydrolyzed to release fatty acids and glycerol, which are then used as fuel by various tissues.^{[11][12]} TG(14:0/18:2/18:1) has been identified in several biologically important sources:

- **Human Milk and Infant Formula:** Its presence in mature human milk and infant formula fats suggests a role in infant nutrition and development.^{[1][2]}
- **Butterfat:** As a component of butterfat, it contributes to the overall fatty acid profile of dairy products.^{[1][2]}

3.2 Research Applications

Given its specific structure and presence in biological systems, TG(14:0/18:2/18:1) is a valuable tool in several research areas:

- **Lipidomics:** It serves as a standard for the identification and quantification of triglycerides in complex biological samples.

- Nutritional Science: Research into the metabolic fate of specific dietary triglycerides can utilize TG(14:0/18:2/18:1) to understand its absorption, distribution, and metabolism.
- Drug Development: In the context of metabolic diseases, understanding the metabolism of specific triglycerides can provide insights into disease mechanisms and potential therapeutic targets.[13][14]

Caption: Triglyceride Metabolism Pathway

Section 4: Analytical Methodologies

Accurate quantification of TG(14:0/18:2/18:1) in biological samples is crucial for research in lipidomics and related fields. The following is a detailed protocol for the analysis of triglycerides using liquid chromatography-mass spectrometry (LC-MS).

4.1 Protocol: Quantification of TG(14:0/18:2/18:1) in Plasma by LC-MS

This protocol outlines the key steps for the extraction and quantification of TG(14:0/18:2/18:1) from a plasma sample.

4.1.1 Materials and Reagents

- Plasma sample
- Internal Standard (e.g., a deuterated or odd-chain triglyceride)
- Chloroform
- Methanol
- Isopropanol
- Ammonium formate
- Formic acid
- LC-MS grade water

- LC-MS grade acetonitrile

4.1.2 Experimental Protocol

- Sample Preparation:
 - Thaw plasma samples on ice.
 - To 50 µL of plasma, add 10 µL of the internal standard solution.
- Lipid Extraction (Folch Method):
 - Add 1 mL of a 2:1 (v/v) chloroform:methanol mixture to the plasma sample.
 - Vortex vigorously for 2 minutes.
 - Centrifuge at 3000 x g for 10 minutes to separate the phases.
 - Carefully collect the lower organic phase containing the lipids.
 - Dry the extracted lipids under a gentle stream of nitrogen.
- Reconstitution:
 - Reconstitute the dried lipid extract in 100 µL of a 9:1 (v/v) isopropanol:acetonitrile mixture.
 - Vortex briefly and transfer to an autosampler vial.
- LC-MS Analysis:
 - Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column suitable for lipid analysis.
 - Mobile Phase A: 10 mM ammonium formate in water with 0.1% formic acid.
 - Mobile Phase B: 10 mM ammonium formate in 9:1 (v/v) isopropanol:acetonitrile with 0.1% formic acid.

- Gradient: A suitable gradient from a lower to a higher concentration of Mobile Phase B to elute the triglycerides.
- Flow Rate: A typical flow rate for such columns.
- Injection Volume: 5-10 μ L.
- Mass Spectrometry (MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Analysis Mode: Tandem mass spectrometry (MS/MS) is often used for specific identification.[11][12]
 - Data Acquisition: Monitor for the specific precursor and product ions of TG(14:0/18:2/18:1) and the internal standard.
- Data Analysis:
 - Integrate the peak areas for TG(14:0/18:2/18:1) and the internal standard.
 - Calculate the concentration of TG(14:0/18:2/18:1) in the original plasma sample using a calibration curve prepared with known concentrations of the standard.

Section 5: Conclusion

TG(14:0/18:2/18:1) is a mixed-acid triglyceride with defined chemical properties and significant biological relevance. Its presence in human milk underscores its importance in nutrition. For researchers, it serves as a critical standard in lipidomic analyses and a tool to investigate the intricate pathways of lipid metabolism. The methodologies for its synthesis, purification, and analysis are well-established, providing a solid foundation for further research into its roles in health and disease.

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